

Application Notes for 2,4-Dimethoxytoluene in Fragrance Formulation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4-Dimethoxytoluene

Cat. No.: B1295152

[Get Quote](#)

Introduction

This document provides a comprehensive overview of **2,4-Dimethoxytoluene**, including its chemical properties and a critical evaluation of its potential application in fragrance formulations. These notes are intended for researchers, scientists, and professionals in the fragrance and cosmetic industries.

Based on available data, it is crucial to note that **2,4-Dimethoxytoluene** is not recommended for use in fragrance formulations.^[1] This assessment is predicated on a lack of positive olfactory characteristics and significant safety concerns.

Chemical and Physical Properties

2,4-Dimethoxytoluene is an aromatic organic compound. A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
CAS Number	38064-90-3	
Molecular Formula	C ₉ H ₁₂ O ₂	[2]
Molecular Weight	152.19 g/mol	
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	110-120 °C at 30 mmHg	
Density	1.036 g/mL at 25 °C	
Flash Point	93 °C (199.4 °F) - closed cup	
Solubility	Soluble in water (326.1 mg/L at 25 °C, est.)	[1]
logP (o/w)	2.760	[1]

Olfactory Profile

A critical component for any fragrance ingredient is its odor profile. Notably, public-facing chemical databases and fragrance industry resources do not contain favorable or even detailed organoleptic descriptions for **2,4-Dimethoxytoluene**.^[1] The absence of such information typically indicates that a compound does not possess a desirable or commercially viable scent for perfumery.

Safety and Regulatory Status

The primary reason for the contraindication of **2,4-Dimethoxytoluene** in fragrance is rooted in safety.

Hazard Identification: According to safety data sheets, **2,4-Dimethoxytoluene** is classified with the following hazards:

- Skin Irritation (H315): Causes skin irritation.
- Eye Irritation (H319): Causes serious eye irritation.

- Respiratory Irritation (H335): May cause respiratory irritation.

These classifications make it unsuitable for cosmetic products, especially leave-on applications like perfumes, which have prolonged skin contact.

Regulatory Context: While not explicitly banned in all regions, the hazard profile of **2,4-Dimethoxytoluene** would place it under intense scrutiny by regulatory bodies like the European Commission's Scientific Committee on Consumer Safety (SCCS). The cosmetics industry increasingly prioritizes ingredients with a proven safety record, avoiding compounds with known irritation potential. The parent compound, toluene, has also been subject to safety re-reviews for its use in cosmetics.[3] Furthermore, related compounds like 2,4-diaminotoluene are noted for their carcinogenic properties, highlighting the toxicological risks associated with substituted toluene derivatives.[4]

Conclusion and Recommendations

Given the available data, **2,4-Dimethoxytoluene** is not a viable candidate for fragrance formulations. The combination of significant safety concerns (skin, eye, and respiratory irritation) and a lack of a desirable olfactory profile precludes its use.

Researchers and formulators are advised to consult resources such as "The Good Scents Company" and supplier safety data sheets before considering novel chemicals for fragrance applications.[1]

Experimental Protocols: Evaluating a Novel Chemical for Fragrance Application

Since **2,4-Dimethoxytoluene** is not used in fragrance, the following section provides a generalized protocol for the evaluation of a new chemical entity (NCE) for its potential as a fragrance ingredient. This workflow is essential for ensuring both the safety and efficacy of new fragrance materials.

Protocol 1: Initial Physicochemical and Olfactory Screening

Objective: To determine the basic properties and scent profile of a novel chemical.

Methodology:

- Purity Analysis:
 - Perform Gas Chromatography-Mass Spectrometry (GC-MS) to determine the purity of the NCE. The purity should be >98% for initial screening.
- Physicochemical Characterization:
 - Determine boiling point, vapor pressure, and flash point to assess volatility and flammability.
 - Measure the octanol-water partition coefficient (logP) to predict skin permeability and substantivity.
- Olfactory Evaluation:
 - Prepare a 10% dilution of the NCE in a suitable solvent (e.g., ethanol).
 - Dip a standard fragrance blotter into the solution and remove any excess liquid.
 - Evaluate the scent immediately (top note), after 15-30 minutes (middle note), and after several hours (base note).
 - A trained perfumer or sensory panel should record odor descriptors (e.g., fruity, floral, woody), intensity, and longevity.

Protocol 2: Safety and Toxicological Assessment

Objective: To evaluate the safety profile of the NCE for cosmetic use.

Methodology:

- In Silico Analysis:
 - Use Quantitative Structure-Activity Relationship (QSAR) models to predict potential toxicity, including mutagenicity, carcinogenicity, and skin sensitization.
- In Vitro Testing:

- Skin Irritation: Conduct an in vitro skin irritation test using reconstructed human epidermis (RhE) models (e.g., OECD Test Guideline 439).
- Eye Irritation: Perform an in vitro eye irritation test, such as the Bovine Corneal Opacity and Permeability (BCOP) test (OECD TG 437).
- Skin Sensitization: Assess the skin sensitization potential using a combination of in vitro methods covering the key events of the Adverse Outcome Pathway (AOP), such as the Direct Peptide Reactivity Assay (DPRA) (OECD TG 442C) and the KeratinoSens™ assay (OECD TG 442D).^{[5][6]}
- Genotoxicity: Perform an in vitro micronucleus test (OECD TG 487) and an Ames test (OECD TG 471) to assess mutagenic potential.

Protocol 3: Stability and Formulation Compatibility

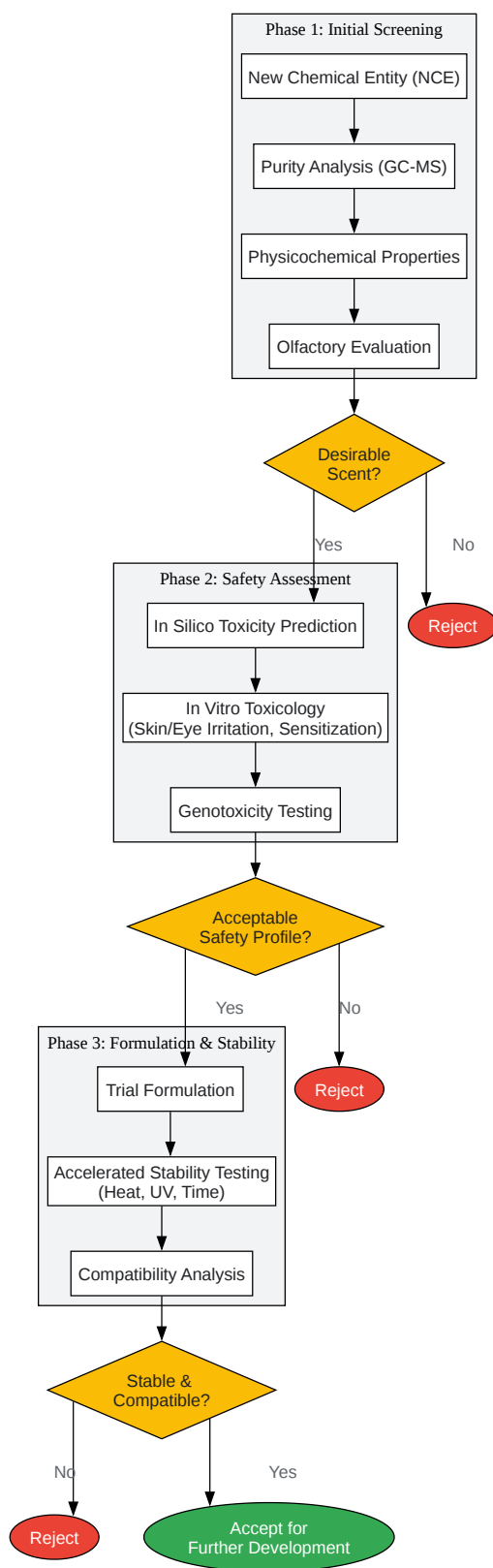
Objective: To assess the stability of the NCE in a typical fragrance base and its compatibility with other ingredients.

Methodology:

- Base Formulation:
 - Prepare a simple fragrance base consisting of 95% ethanol and 5% distilled water.
 - Incorporate the NCE at a concentration of 1-5%.
- Accelerated Stability Testing:
 - Store samples of the formulation under various conditions:
 - Elevated temperature (e.g., 40°C) for 12 weeks.
 - UV light exposure (to simulate shelf life).
 - Room temperature (as a control).
- Analysis:

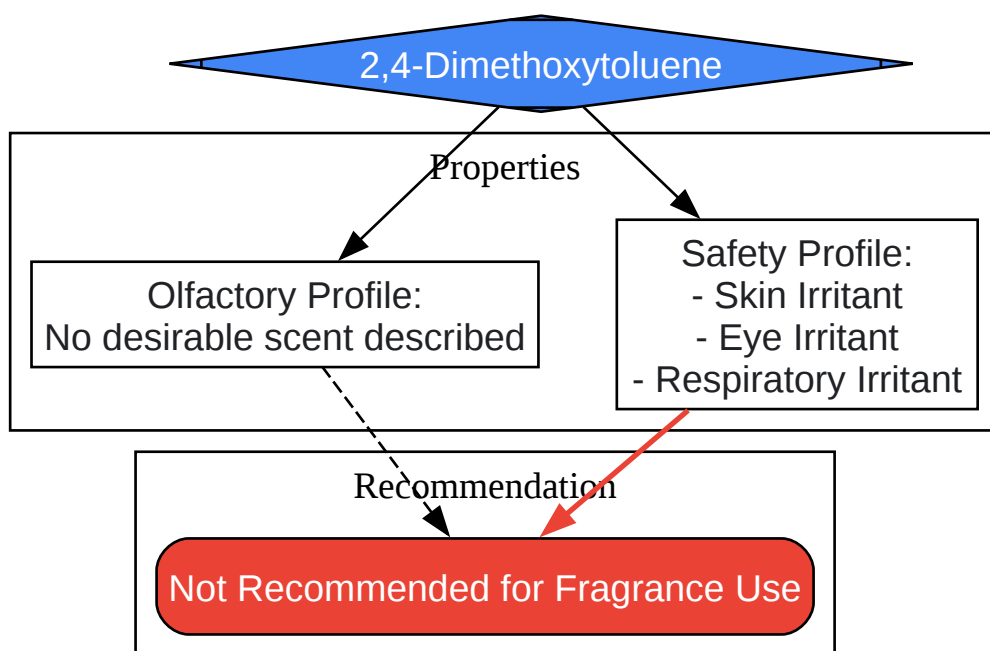
- At set time points (e.g., 2, 4, 8, 12 weeks), analyze the samples for:
 - Changes in color and clarity (visual inspection).
 - Changes in scent profile (olfactory evaluation).
 - Degradation of the NCE (GC-MS analysis).
- Evaluate for any precipitation or discoloration that would indicate incompatibility.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating a new chemical for fragrance use.



[Click to download full resolution via product page](#)

Caption: Logical relationship for not using **2,4-Dimethoxytoluene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,4-dimethoxytoluene, 38064-90-3 [thegoodscentscompany.com]
- 2. scbt.com [scbt.com]
- 3. 2024 in Review: Key Cosmetic Regulatory Updates Globally - ZMUni Compliance Centre [zmuni.com]
- 4. Genotoxic and non-genotoxic activities of 2,4- and 2,6-diaminotoluene, as evaluated in Fischer-344 rat liver - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. mdpi.com [mdpi.com]
- 6. Development of an in chemico high-throughput screening method for the identification of skin sensitization potential - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Application Notes for 2,4-Dimethoxytoluene in Fragrance Formulation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295152#application-of-2-4-dimethoxytoluene-in-fragrance-formulation\]](https://www.benchchem.com/product/b1295152#application-of-2-4-dimethoxytoluene-in-fragrance-formulation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com